

# A Comprehensive Technical Guide to the Melting Point of 4-Methoxy-2-nitrophenol

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## Compound of Interest

Compound Name: 4-Methoxy-2-nitrophenol

Cat. No.: B075764

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This guide provides an in-depth analysis of the melting point of **4-Methoxy-2-nitrophenol**, a crucial physical property for its application in research and development. Designed for researchers, scientists, and professionals in drug development, this document synthesizes available data, outlines standard experimental protocols for melting point determination, and illustrates key concepts through structured diagrams.

## Physicochemical Properties of 4-Methoxy-2-nitrophenol

**4-Methoxy-2-nitrophenol**, also known by its synonyms 4-Hydroxy-3-nitroanisole and 2-Nitro-4-methoxyphenol, is a versatile chemical intermediate used in the synthesis of dyes, pigments, and pharmaceuticals.<sup>[1]</sup> Its molecular and physical properties are summarized below.

Table 1: Quantitative Data for **4-Methoxy-2-nitrophenol** and a Key Isomer

Property	4-Methoxy-2-nitrophenol	2-Methoxy-4-nitrophenol (Isomer)
Synonyms	4-Hydroxy-3-nitroanisole[1][2]	4-Nitroguaiacol[3][4]
CAS Number	1568-70-3[1][2][5][6][7][8]	3251-56-7[3][4][9][10][11]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> NO <sub>4</sub> [1][8][12]	C <sub>7</sub> H <sub>7</sub> NO <sub>4</sub> [10][11]
Molecular Weight	169.14 g/mol [1][7]	169.13 g/mol [11]
Melting Point	76-82 °C[1]	99-104 °C[3][9][10]
	78-80 °C (lit.)[5][6][7][12][13]	102-104 °C (lit.)[11]
Appearance	Orange to brownish-orange powder[1]	Yellow solid[3][9]

Note: It is critical to distinguish between isomers, as their structural differences lead to distinct physical properties such as melting point.

## Experimental Protocol: Melting Point Determination

The melting point of a crystalline solid is a fundamental physical property used for identification and purity assessment. The capillary method is a standard and widely adopted technique for this purpose.

Objective: To determine the melting point range of a solid organic compound.

Materials:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- Sample of **4-Methoxy-2-nitrophenol**
- Mortar and pestle
- Spatula

**Methodology:**

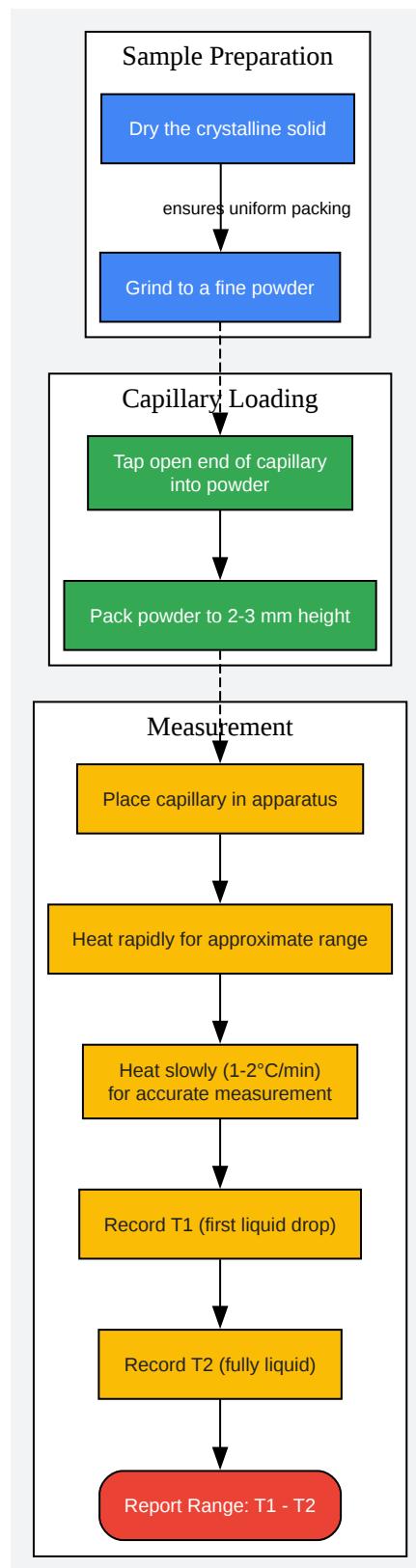
- Sample Preparation:
  - Ensure the sample of **4-Methoxy-2-nitrophenol** is completely dry.
  - Place a small amount of the sample into a mortar and grind it into a fine powder. This ensures uniform packing and heat transfer.
- Capillary Tube Packing:
  - Press the open end of a capillary tube into the powdered sample. A small amount of the solid will enter the tube.
  - Invert the tube and gently tap it on a hard surface to pack the solid into the sealed end.
  - The packed sample should have a height of 2-3 mm.
- Apparatus Setup:
  - Insert the packed capillary tube into the sample holder of the melting point apparatus.
  - Ensure the thermometer or temperature sensor is correctly positioned to accurately measure the temperature of the heating block.
- Determination:
  - Rapid Heating (Approximate Range): Heat the apparatus rapidly and observe the temperature at which the sample melts. This provides a rough estimate of the melting point.
  - Slow Heating (Accurate Measurement): Allow the apparatus to cool to at least 20°C below the estimated melting point.
  - Prepare a new packed capillary tube.
  - Begin heating again, but at a slow rate (1-2°C per minute) as the temperature approaches the expected melting point.

- Record the temperature at which the first liquid droplet appears (T1).
- Record the temperature at which the entire sample has completely melted into a clear liquid (T2).
- The melting point is reported as the range T1 - T2.

- Purity Assessment:
  - A pure substance typically exhibits a sharp melting point range of 0.5-2°C.
  - A broad melting point range (greater than 2°C) often indicates the presence of impurities.

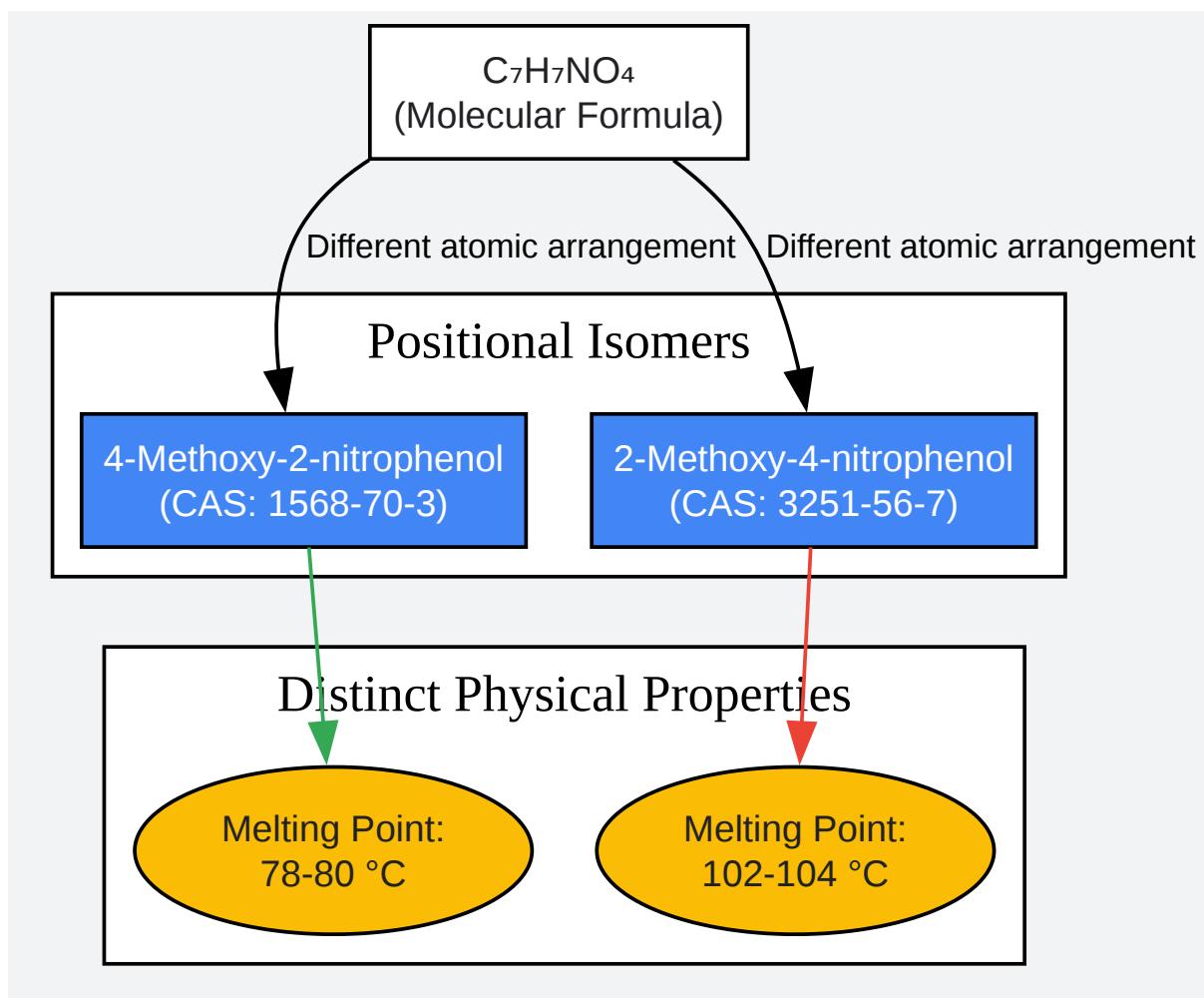
## Visualizations: Workflows and Logical Relationships

Diagrams created using the DOT language provide clear visual representations of experimental processes and the fundamental principles governing physical properties.



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Caption: Experimental workflow for determining the melting point via the capillary method.



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Caption: The effect of isomerism on the physical properties of nitrophenols.

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